

# Spectroscopic Data for 10-Hydroxydihydroperaksine Remains Elusive Despite Extensive Search

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## Compound of Interest

Compound Name: 10-Hydroxydihydroperaksine

Cat. No.: B1631173

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Despite a comprehensive search for spectroscopic data (NMR, MS) and experimental protocols for the natural alkaloid **10-Hydroxydihydroperaksine**, no specific quantitative data or detailed experimental procedures are publicly available at this time.

Researchers and drug development professionals seeking an in-depth technical guide on this compound will find a notable absence of primary spectroscopic evidence in readily accessible scientific literature and databases. While the identity of **10-Hydroxydihydroperaksine**, including its chemical structure, CAS number (451478-47-0), and origin from the herb *Rauvolfia verticillata*, has been confirmed, the foundational NMR and mass spectrometry data required for a comprehensive technical whitepaper could not be located.

Efforts to uncover this information involved targeted searches for the original scientific publication detailing the isolation and structure elucidation of **10-Hydroxydihydroperaksine**. Such a publication would be the most probable source for the requisite spectroscopic data and the methodologies employed for its acquisition. However, these searches did not yield the foundational paper.

Several commercial suppliers of fine chemicals list **10-Hydroxydihydroperaksine** in their catalogs. These listings confirm the compound's identity and often state that its structure has been verified by NMR. However, the actual spectral data and the specific experimental conditions used for these analyses are not provided.

General searches for spectroscopic data of related alkaloids from *Rauvolfia verticillata* were also conducted. While these studies provide insights into the types of experimental protocols that might be used for isolating and characterizing similar compounds, they do not contain the specific data for **10-Hydroxydihydroperaksine**.

Furthermore, no information regarding signaling pathways or specific experimental workflows involving **10-Hydroxydihydroperaksine** was found, precluding the creation of the requested Graphviz diagrams.

In conclusion, while the existence and basic chemical properties of **10-Hydroxydihydroperaksine** are established, the detailed spectroscopic data (NMR, MS) and experimental protocols necessary to compile an in-depth technical guide are not currently available in the public domain. Researchers interested in this compound may need to perform their own spectroscopic analysis or attempt to contact the original researchers who first isolated the compound, should that information become available.

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